

# Furfuryl Mercaptan: Properties & Handling FAQs

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## Compound Focus: Furfuryl mercaptan

CAS No.: 98-02-2

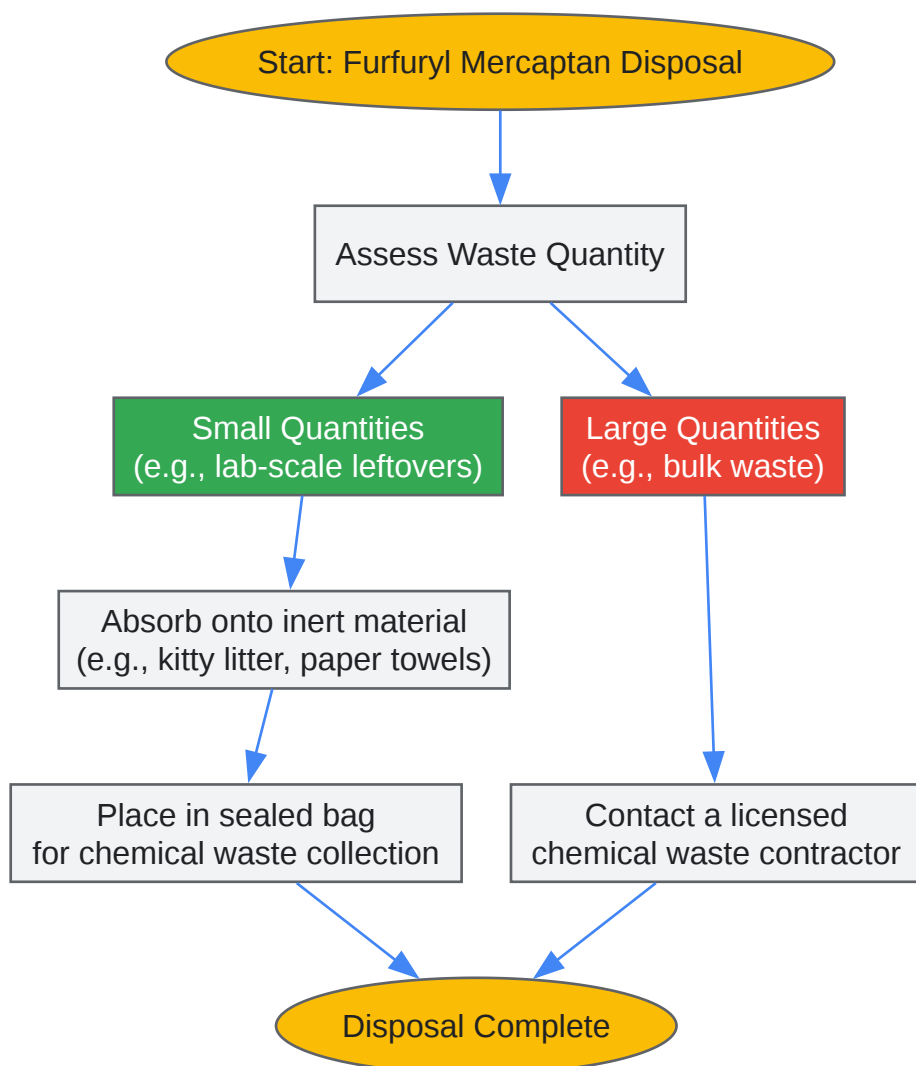
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Question	Answer	Key Rationale & Citations
Why is special handling required?	Potent, disagreeable odor; causes headache in high concentration; requires an <b>effective fume hood</b> [1]. Skin/eye contact causes irritation [2].	Safety & nuisance prevention.
What are its key physical properties?	Clear, mobile liquid; density > water; turns pale yellow/pink with age [2]. <b>Flash point: 45 °C</b> (113 °F) [2].	Informs storage and hazard assessment.
How should small quantities be disposed of?	Absorb neat material with inert material (e.g., kitty litter, paper towels). Place in sealed bag for chemical waste collection [2].	Prevents environmental release and nuisance.
How should larger quantities be handled?	Contract a <b>licensed waste contractor</b> for controlled disposal [2].	Ensures regulatory and safety compliance.
What is the best storage practice?	Keep in a tightly closed bottle, protected from light and air, in a cool place (<20°C). Use containers with polycone-seal caps [2].	Prevents oxidation and maintains chemical integrity.

## Furfuryl Mercaptan Disposal Workflow

The diagram below outlines the decision-making process for disposing of **furfuryl mercaptan** waste.



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## Critical Safety Protocols

- **Ventilation is Mandatory:** All operations must be carried out in an **effective fume hood** to prevent inhalation of vapors and headaches [1].
- **Personal Protective Equipment (PPE):** Always wear appropriate **gloves and safety glasses** to prevent skin and eye contact, which can cause irritation [2].
- **Odor Control: Never smell the material directly** from the bottle. Always assess odor from a pre-diluted solution (e.g., 1% or weaker) [2].

## A Note on Sourcing Information

- The laboratory procedure from *Organic Syntheses* is a foundational text but dates back to 1955 [1]. While its handling advice remains valid, always **prioritize your institution's most current Safety Data Sheet (SDS) and local regulations** for disposal.
- The disposal guidance from [2] is practical and aligns with standard lab safety protocols, but it should be verified against your organization's specific chemical hygiene plan.

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## References

1. 2-furfuryl mercaptan [orgsyn.org]
2. Furfuryl Mercaptan: The Complete Guide To This Aroma ... [glooshi.com]

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